

Introduction: The Significance of S-Ethyl Trifluorothioacetate in Modern Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *S-Ethyl trifluorothioacetate*

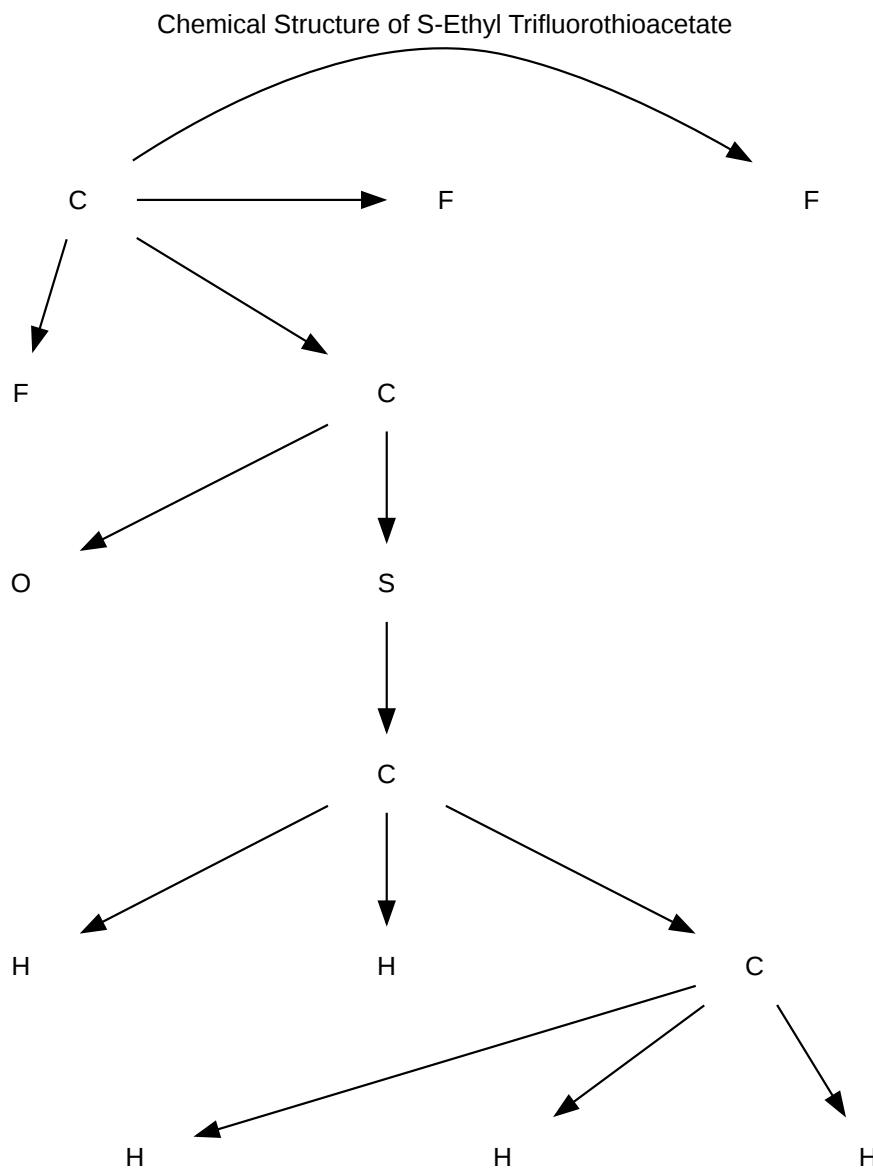
Cat. No.: *B105572*

[Get Quote](#)

S-Ethyl trifluorothioacetate (SETFA) is a pivotal reagent in organic and medicinal chemistry, primarily recognized for its role as an efficient trifluoroacetylating agent. The incorporation of a trifluoromethyl group (CF₃) into organic molecules can profoundly alter their physical, chemical, and biological properties. This includes enhancing metabolic stability, increasing lipophilicity, and modifying receptor binding affinity, all of which are critical parameters in drug design and development. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of **S-Ethyl trifluorothioacetate**, offering valuable insights for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Physicochemical Properties

S-Ethyl trifluorothioacetate is a thioester characterized by a trifluoroacetyl group linked to an ethylthio group.^[1] Its unique electronic properties, stemming from the strongly electron-withdrawing trifluoromethyl group, render the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack. This inherent reactivity is the cornerstone of its utility as a trifluoroacetylating agent.



[Click to download full resolution via product page](#)

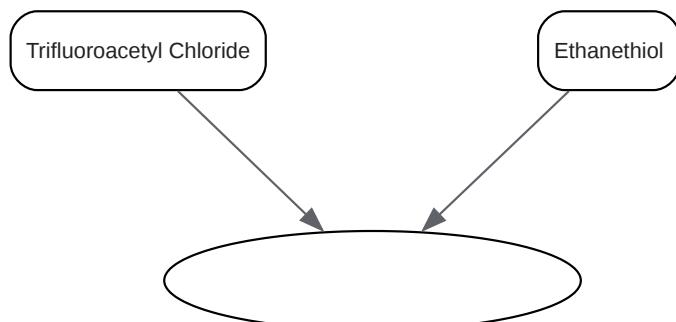
Caption: Chemical structure of **S-Ethyl trifluorothioacetate**.

The key physicochemical properties of **S-Ethyl trifluorothioacetate** are summarized in the table below for easy reference.

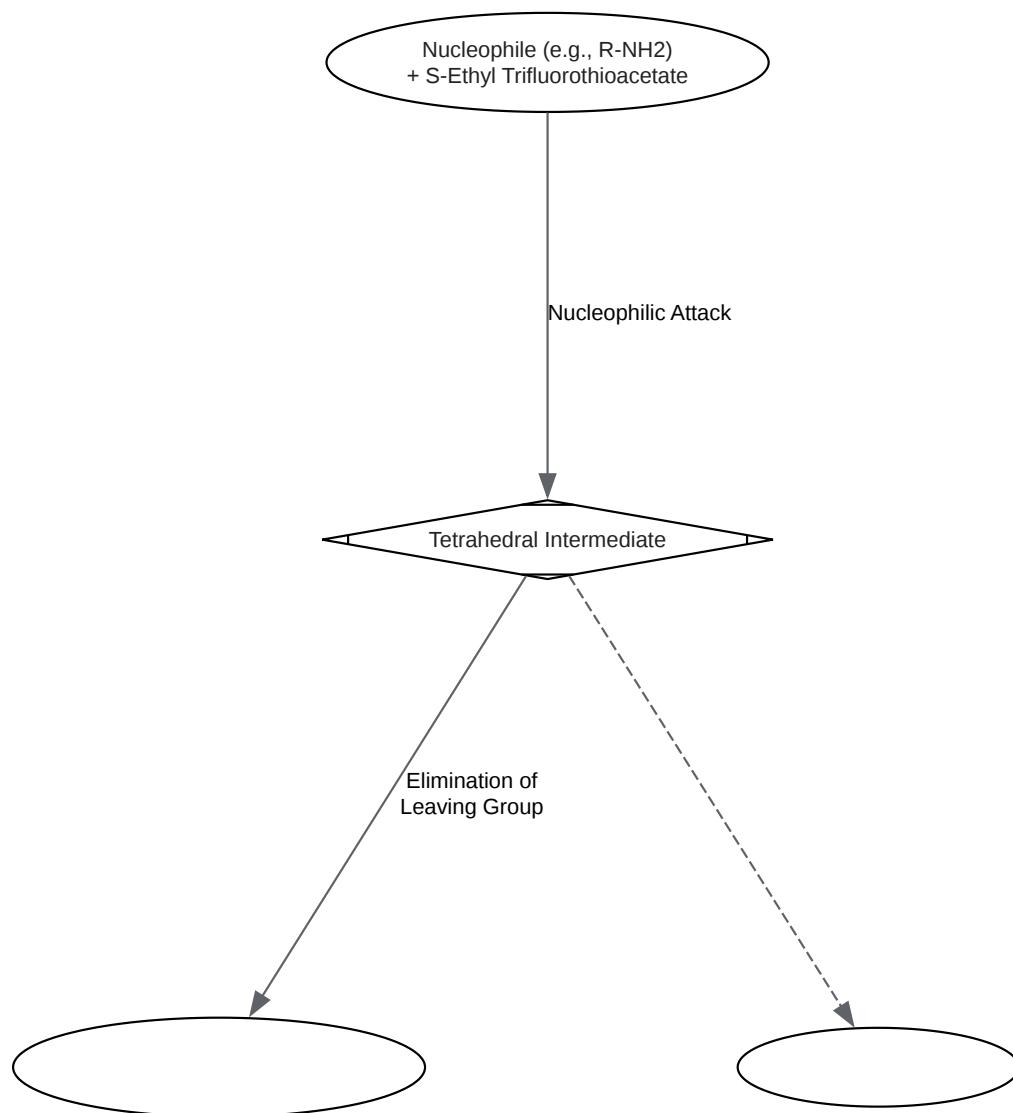
| Property | Value | Source |
|---------------------------------------|----------------------------------|---|
| Molecular Formula | C4H5F3OS | [2] |
| Molecular Weight | 158.14 g/mol | [1] [2] |
| CAS Number | 383-64-2 | [3] |
| Appearance | Colorless to light yellow liquid | [4] |
| Boiling Point | 90.5 °C | [5] |
| Density | 1.234 g/mL at 25 °C | [5] |
| Refractive Index (n ₂₀ /D) | 1.376 | [5] |
| Flash Point | 20 °C (68 °F) - closed cup | |
| SMILES | CCSC(=O)C(F)(F)F | [6] |
| InChI Key | VGGUUKFAVHPGNBF- UHFFFAOYSA-N | [6] |

Synthesis of S-Ethyl Trifluorothioacetate

A common and efficient method for the synthesis of **S-Ethyl trifluorothioacetate** involves the reaction of trifluoroacetyl chloride with ethanethiol.[\[7\]](#)[\[8\]](#) This reaction is typically carried out at low temperatures to control its exothermicity. The process, as described in patent literature, involves cooling a heel of **S-ethyl trifluorothioacetate**, followed by the addition of trifluoroacetyl chloride and the subsequent slow addition of ethanethiol.[\[7\]](#)[\[8\]](#) The mixture is then allowed to warm to room temperature, and the final product is purified by distillation.[\[7\]](#)

Synthesis of S-Ethyl Trifluorothioacetate**Nucleophilic Acyl Substitution****Warm to Room Temperature & Degas HCl****S-Ethyl Trifluorothioacetate (>99% pure)**

General Mechanism of Trifluoroacetylation

[Click to download full resolution via product page](#)

Caption: General mechanism for the trifluoroacetylation of an amine.

Reagent in Organic Synthesis

Beyond its use in bioconjugation, **S-Ethyl trifluorothioacetate** is a versatile reagent in broader organic synthesis. It can be used to introduce the trifluoroacetyl group into a variety of organic molecules, which can then serve as key intermediates in the synthesis of more complex fluorinated compounds. The trifluoromethyl group is a highly sought-after moiety in the pharmaceutical and agrochemical industries due to its ability to enhance the efficacy of active ingredients. [9]

Safety and Handling

S-Ethyl trifluorothioacetate is a highly flammable liquid and vapor and should be handled with appropriate safety precautions in a well-ventilated fume hood. [10]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. In case of inadequate ventilation, use a suitable respirator.
- Fire Safety: Keep away from heat, sparks, open flames, and hot surfaces. [10] Use spark-proof tools and explosion-proof equipment. [10]* Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container. [10]* Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents. [10] In case of exposure, it is crucial to seek immediate medical attention. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier. [10][11]

Conclusion

S-Ethyl trifluorothioacetate is a valuable and versatile reagent with significant applications in chemical biology and organic synthesis. Its ability to efficiently introduce the trifluoroacetyl group makes it an indispensable tool for modifying proteins and peptides and for constructing complex fluorinated molecules. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in a research and development setting.

References

- US6278015B1 - Process for trifluoroacetate esters and thioesters. (n.d.). Google Patents.
- Structure of **S-ethyl trifluorothioacetate**. (n.d.). ResearchGate.
- EP1070702A2 - Process for trifluoroacetate esters and thioesters. (n.d.). European Patent Office.
- Chemical Properties of Ethanethioic acid, trifluoro-, S-ethyl ester (CAS 383-64-2). (n.d.). Cheméo.

- ethyl trifluorothioacetate. (n.d.). Stenutz.
- thiotrifluoroacetic acid, S-ethyl ester. (n.d.). SpectraBase.
- Trifluorothioacetic acid S-ethyl ester | CAS 383-64-2. (n.d.). Chemical Synthesis.
- **S-Ethyl trifluorothioacetate** (97%). (n.d.). Amerigo Scientific.
- **S-ETHYL TRIFLUOROTHIOACETATE**. (n.d.). Chongqing Chemdad Co.
- Hydrolysis Reactions of p-Nitrophenyl Trifluoroacetate and **S-Ethyl Trifluorothioacetate**. (n.d.). MDPI.
- **S-Ethyl Trifluorothioacetate** | 383-64-2. (n.d.). Coompo Research Chemicals.
- CN104710308A - Synthesis method of ethyl trifluoroacetate. (n.d.). Google Patents.
- **S-Ethyl trifluorothioacetate**. (n.d.). Oakwood Chemical.
- Recent Advances in Trifluoromethylation Reactions with Electrophilic Trifluoromethylating Reagents. (n.d.). CONICET.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. S-Ethyl trifluorothioacetate (97%) - Amerigo Scientific amerigoscientific.com
- 3. S-ETHYL TRIFLUOROTHIOACETATE | 383-64-2 m.chemicalbook.com
- 4. S-Ethyl Trifluorothioacetate | 383-64-2 | Tokyo Chemical Industry UK Ltd. tcichemicals.com
- 5. S-ETHYL TRIFLUOROTHIOACETATE One Chongqing Chemdad Co. , Ltd chemdad.com
- 6. Ethanethioic acid, trifluoro-, S-ethyl ester (CAS 383-64-2) - Chemical & Physical Properties by Cheméo chemeo.com
- 7. US6278015B1 - Process for trifluoroacetate esters and thioesters - Google Patents patents.google.com
- 8. data.epo.org [data.epo.org]
- 9. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 10. fishersci.com [fishersci.com]

- 11. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Introduction: The Significance of S-Ethyl Trifluorothioacetate in Modern Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105572#s-ethyl-trifluorothioacetate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com